

# 5-Hydroxy Flunixin-d3: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: 5-Hydroxy Flunixin-d3

Cat. No.: B15557027

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## Introduction

**5-Hydroxy Flunixin-d3** is the deuterated form of 5-Hydroxy Flunixin, the major metabolite of the non-steroidal anti-inflammatory drug (NSAID) Flunixin. Due to its structural similarity and mass difference from the endogenous metabolite, **5-Hydroxy Flunixin-d3** serves as an ideal internal standard for quantitative bioanalytical assays using mass spectrometry. This technical guide provides an in-depth overview of its properties, the metabolic pathway of its parent compound, and detailed experimental protocols for its application in analytical methods.

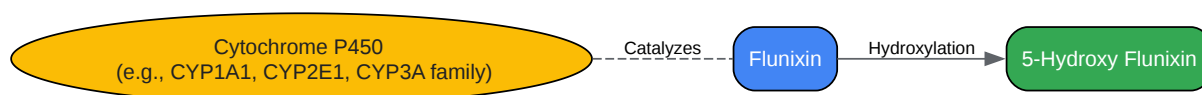
## Core Data Presentation

The following table summarizes the key chemical and physical properties of **5-Hydroxy Flunixin-d3**.

| Property          | Value                                                                                      | Reference |
|-------------------|--------------------------------------------------------------------------------------------|-----------|
| CAS Number        | 1185088-54-3                                                                               | [1]       |
| Molecular Formula | C <sub>14</sub> H <sub>8</sub> D <sub>3</sub> F <sub>3</sub> N <sub>2</sub> O <sub>3</sub> | [1]       |
| Molecular Weight  | 315.26 g/mol                                                                               | [1]       |

## Metabolic Pathway of Flunixin

Flunixin undergoes metabolism in the liver, primarily through hydroxylation to form 5-Hydroxy Flunixin. This biotransformation is catalyzed by Cytochrome P450 (CYP) enzymes. The metabolic pathway is crucial for understanding the pharmacokinetics of Flunixin and the detection of its residues in biological matrices.



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Caption: Metabolic conversion of Flunixin to 5-Hydroxy Flunixin.

## Application as an Internal Standard in LC-MS/MS Analysis

**5-Hydroxy Flunixin-d3** is predominantly used as an internal standard in liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods to accurately quantify 5-Hydroxy Flunixin in various biological samples. The deuterated standard co-elutes with the analyte but is distinguished by its higher mass, allowing for correction of matrix effects and variations in sample processing and instrument response.

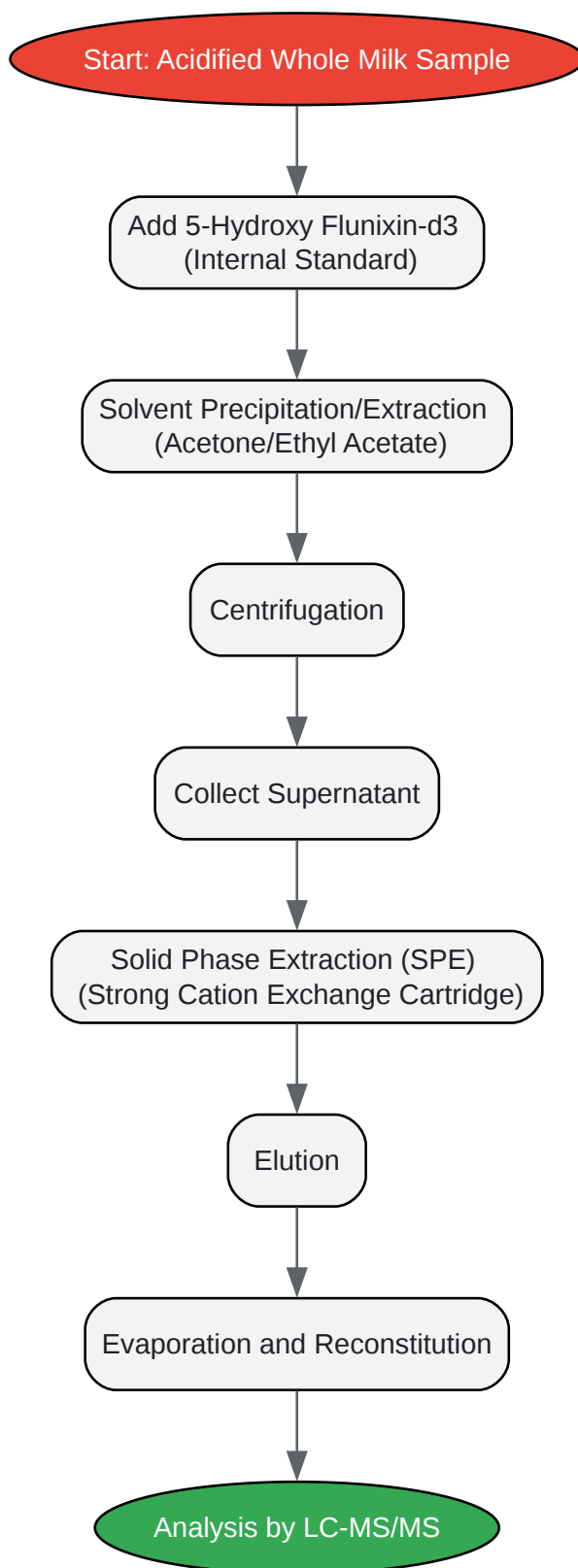
## Experimental Protocols

Below are detailed methodologies from published studies for the determination of 5-Hydroxy Flunixin using **5-Hydroxy Flunixin-d3** as an internal standard.

## Method 1: Determination of 5-Hydroxy Flunixin in Raw Bovine Milk

This method was developed for the sensitive and selective quantification of 5-Hydroxy Flunixin in bovine milk.

Sample Preparation Workflow



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Caption: Workflow for milk sample preparation.

## LC-MS/MS Conditions

| Parameter             | Condition                                                                                                |
|-----------------------|----------------------------------------------------------------------------------------------------------|
| Chromatography        | High-Performance Liquid Chromatography (HPLC)                                                            |
| Mass Spectrometry     | Tandem Mass Spectrometry (MS/MS)                                                                         |
| Ionization Mode       | Electrospray Ionization (ESI), Positive                                                                  |
| Monitored Transitions | Specific precursor and product ions for both 5-Hydroxy Flunixin and 5-Hydroxy Flunixin-d3 are monitored. |

## Method Validation Data

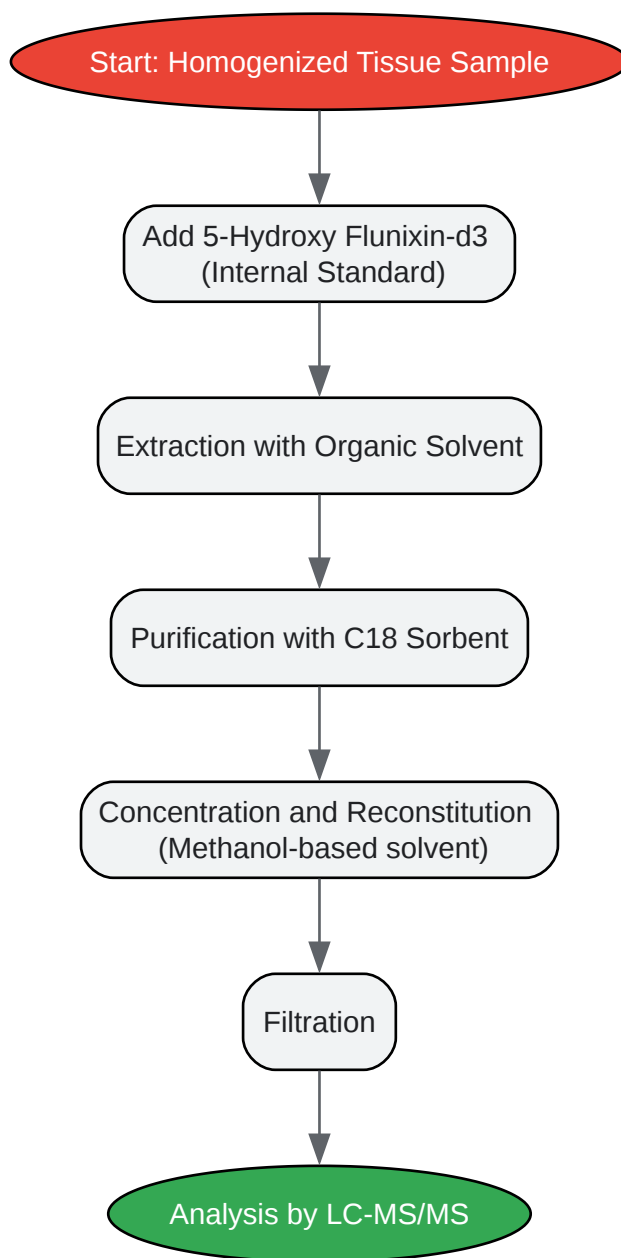
The following table summarizes the validation parameters for the analytical method for the non-deuterated 5-Hydroxy Flunixin.

| Parameter                            | Result  |
|--------------------------------------|---------|
| Mean Recovery                        | 101%    |
| Coefficient of Variation (%CV)       | 5%      |
| Lower Limit of Quantitation (LLOQ)   | 1 ppb   |
| Upper Limit of Quantitation (ULOQ)   | 150 ppb |
| Theoretical Limit of Detection (LOD) | 0.2 ppb |

## Method 2: Determination of Flunixin and 5-Hydroxy Flunixin in Livestock and Fishery Products

This method describes a quantitative analysis of Flunixin and 5-Hydroxy Flunixin in various animal-derived food products.

## Sample Preparation Workflow



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Caption: Workflow for tissue sample preparation.

Method Validation Data for 5-Hydroxy Flunixin

The performance of this method was evaluated across various matrices.

| Matrix   | Recovery (%) | Coefficient of Variation (%CV) |
|----------|--------------|--------------------------------|
| Milk     | 94.0 - 108   | 3.1 - 9.3                      |
| Beef     | 83.3 - 106   | 2.2 - 20                       |
| Chicken  | 83.3 - 106   | 2.2 - 20                       |
| Egg      | 83.3 - 106   | 2.2 - 20                       |
| Flatfish | 83.3 - 106   | 2.2 - 20                       |
| Shrimp   | 83.3 - 106   | 2.2 - 20                       |

Limits of Detection (LOD) and Quantification (LOQ) for 5-Hydroxy Flunixin

| Parameter | Range (µg/kg) |
|-----------|---------------|
| LOD       | 2 - 10        |
| LOQ       | 6 - 33        |

## Synthesis and Characterization

Detailed information regarding the specific synthesis and characterization of **5-Hydroxy Flunixin-d3** is not extensively available in peer-reviewed scientific literature. It is typically sourced from commercial suppliers who specialize in the synthesis of isotopically labeled compounds for research purposes. The synthesis would likely involve the use of a deuterated precursor of Flunixin, followed by a hydroxylation step, or direct deuteration of 5-Hydroxy Flunixin. The final product is characterized by the supplier to confirm its chemical identity, purity, and isotopic enrichment, often via techniques like mass spectrometry and Nuclear Magnetic Resonance (NMR) spectroscopy.

## Conclusion

**5-Hydroxy Flunixin-d3** is an essential tool for the accurate quantification of 5-Hydroxy Flunixin in complex biological matrices. Its use as an internal standard in LC-MS/MS assays is well-established and validated across various sample types. This guide provides researchers with

the fundamental information and established methodologies to effectively utilize **5-Hydroxy Flunixin-d3** in their analytical workflows. While detailed synthesis and characterization data are proprietary to commercial suppliers, its performance as a reliable internal standard is demonstrated in the cited literature.

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## References

- [1. 5-Hydroxy Flunixin D3 \[a-2-s.com\]](#)
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